Comparative Analysis of Substituted Indoline-2-Carboxamide Scaffolds

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Compound of Interest

Compound Name:	*1-(2-Ethoxyacetyl)indoline-2-carboxamide*
CAS No.:	*1103513-84-3*
Cat. No.:	*B2570940*

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Executive Summary

The indoline-2-carboxamide scaffold represents a distinct pharmacological pharmacophore, differentiated from its unsaturated analogue (indole-2-carboxamide) by the presence of a chiral center at C2 and a non-planar, "kinked" three-dimensional geometry. While indole scaffolds are ubiquitous in kinase inhibitors due to their flat aromatic stacking capabilities, substituted indolines offer superior physicochemical properties for traversing biological barriers, particularly the Blood-Brain Barrier (BBB), due to increased

character (Fsp3).

This guide provides a technical comparison of substituted indoline-2-carboxamides, focusing on their application as CNS-penetrant antiparasitics and NF-

B pathway inhibitors. It synthesizes Structure-Activity Relationship (SAR) data, experimental protocols, and mechanistic insights.

Part 1: Structural Logic & SAR Analysis

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The Indoline vs. Indole Paradigm

The transition from indole to indoline introduces a critical conformational shift. The nitrogen atom in indoline is pyramidal (though often flattened by amide resonance), and the C2-C3 bond is saturated.

- 3D-Shape: Indoline is non-planar, allowing it to fit into globular protein pockets that reject flat intercalators.
- Chirality: The C2 position is chiral (

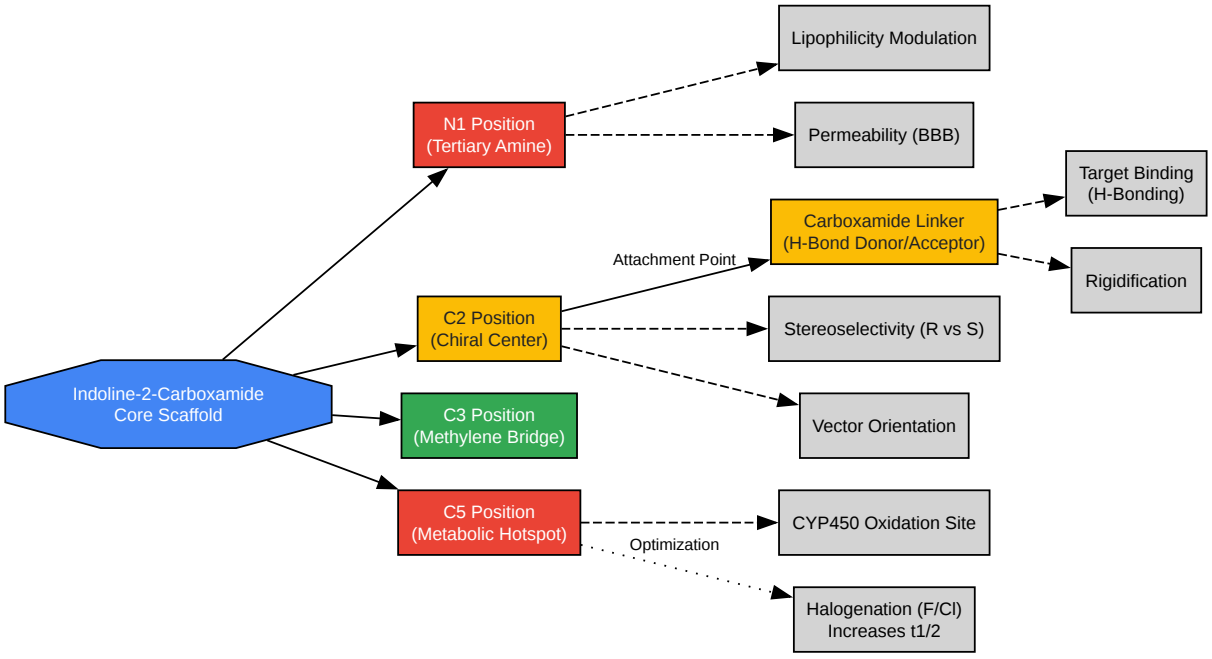
  or

). Biological activity is often enantiospecific, necessitating asymmetric synthesis or chiral separation.
- Metabolic Liability: The C5 position is a hotspot for oxidative metabolism (CYP450), often requiring halogen blockage (F, Cl) to improve half-life.

SAR Visualization

The following diagram illustrates the critical substitution points on the indoline-2-carboxamide core and their impact on bioactivity and pharmacokinetics.

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Figure 1: Structure-Activity Relationship (SAR) map of the indoline-2-carboxamide scaffold highlighting key modulation zones.

Part 2: Comparative Case Studies

Case Study A: CNS-Penetrant Antiparasitics (Trypanosoma brucei)

Target:Trypanosoma brucei (Causative agent of Human African Trypanosomiasis/Sleeping Sickness).[1][2][3][4][5] Challenge: Stage 2 disease requires drugs to cross the BBB.[4][5]

Researchers identified indoline-2-carboxamides as a superior class of brain-penetrant inhibitors compared to their indole counterparts. The saturation of the C2-C3 bond increases the fraction of

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carbons, correlating with improved solubility and CNS entry.

Key Data:

- Lead Compound:N-substituted indoline-2-carboxamide (Compound 1).
- Potency: EC

  = 27 nM against T. b. brucei.
- Selectivity: >1600-fold selectivity over mammalian cells.[4]
- PK Profile: High CNS permeability due to low Polar Surface Area (PSA = 59 Å^2) and moderate lipophilicity (cLogP = 2.4).[4]

Case Study B: Anti-inflammatory (NF- B Inhibition)

Target: Nuclear Factor-kappa B (NF-

B) signaling pathway. Mechanism: Inhibition of TNF-

induced NF-

B activation.[6]

Substituted indoline-2-carboxylic acid

-phenylamides function as potent anti-inflammatory agents. The "kinked" indoline structure likely disrupts protein-protein interactions within the NF-

B signaling complex more effectively than planar analogues.

Key Data:

- Lead Compound: Indoline-2-carboxylic acid

  -(4-chlorophenyl)amide.
- Potency: IC

  = 0.4

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M (NF-

B inhibition).[6]

- Comparison: Superior to the standard drug Sulfasalazine (IC

  = 0.9

  M).[6]

- Cytotoxicity: Low toxicity against normal cell lines, indicating a favorable therapeutic index.

Part 3: Data Summary & Comparison

The following table contrasts the performance of key indoline-2-carboxamide derivatives against standard alternatives.

Application	Compound Class	Key Substitution	Potency (IC50/EC50)	Reference Standard	Notes
Antiparasitic (T. brucei)	Indoline-2-carboxamide	N1-H, C5-H	27 nM (EC50)	Pentamidine (Stage 1)	High CNS penetration; C5 susceptible to metabolism.
Anti-inflammatory (NF-B)	Indoline-2-carboxamide	N-phenyl-4-Cl	0.4 M (IC50)	Sulfasalazine (0.9 M)	2x more potent than standard; dose-dependent inhibition.
Antiviral (WEEV)*	Indole-2-carboxamide	N1-Benzyl	6.5 M (IC50)	Ribavirin (16 M)	Note: Indole core used here, but indoline analogs show viability.

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Part 4: Experimental Protocols

Synthesis: TBTU-Mediated Coupling

This protocol ensures high enantiomeric retention when starting from chiral indoline-2-carboxylic acid.

Reagents:

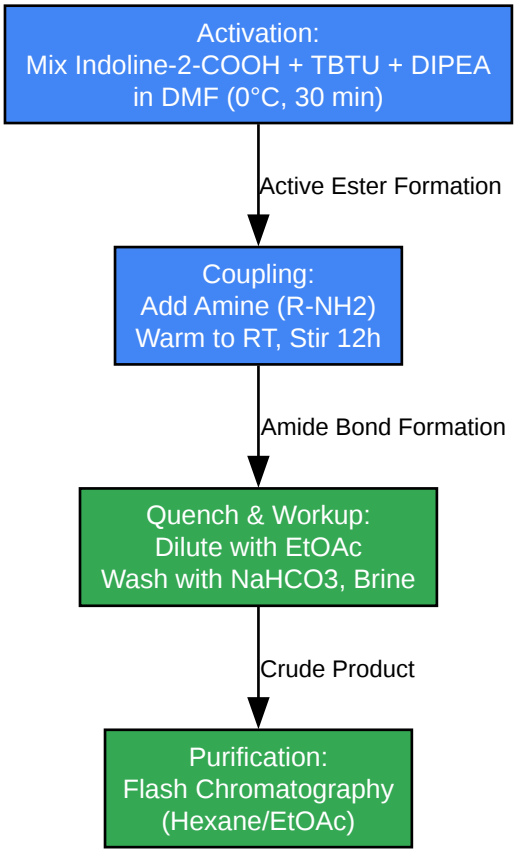
- (S)-Indoline-2-carboxylic acid (1.0 equiv)
- Amine (

  -NH

  , 1.1 equiv)
- TBTU (1.1 equiv)
- Diisopropylethylamine (DIPEA, 2.5 equiv)
- DMF (Anhydrous)

Workflow Diagram:

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Figure 2: TBTU-mediated amide coupling workflow for indoline-2-carboxamide synthesis.

Step-by-Step Procedure:

- Activation: Dissolve (S)-indoline-2-carboxylic acid (1 mmol) in anhydrous DMF (5 mL). Add DIPEA (2.5 mmol) followed by TBTU (1.1 mmol) at 0°C. Stir for 30 minutes to generate the active ester.
- Coupling: Add the appropriate amine (1.1 mmol) dropwise. Allow the reaction to warm to room temperature and stir overnight (12-16h) under nitrogen.
- Workup: Dilute the reaction mixture with Ethyl Acetate (30 mL). Wash successively with saturated NaHCO

  (2 x 15 mL), water (1 x 15 mL), and brine (1 x 15 mL).
- Drying: Dry the organic layer over anhydrous Na

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SO

, filter, and concentrate in vacuo.

- Purification: Purify the residue via silica gel flash chromatography (typically Hexane:EtOAc gradient) to yield the target indoline-2-carboxamide.

Biological Assay: NF- B Luciferase Reporter Assay

To validate anti-inflammatory activity.

- Cell Seeding: Seed HEK293T cells stably transfected with NF-

  B-luciferase reporter plasmid in 96-well plates (

  cells/well).

- Treatment: After 24h, pretreat cells with the test indoline compound (0.1 - 10

  M) for 1 hour.

- Induction: Stimulate cells with TNF-

  (10 ng/mL) for 6 hours.

- Measurement: Lyse cells using passive lysis buffer and measure luciferase activity using a luminometer.

- Analysis: Calculate % inhibition relative to DMSO control (0% inhibition) and TNF-

  only control (100% activation).

References

- Discovery of Indoline-2-carboxamide Derivatives as a New Class of Brain-Penetrant Inhibitors of Trypanosoma brucei. Source: Journal of Medicinal Chemistry (2015).[2] Significance: Establishes the indoline scaffold as a privileged structure for CNS penetration and antiparasitic activity.

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- Structure-activity relationship of indoline-2-carboxylic acid N-(substituted)phenylamide derivatives. Source: Bioorganic & Medicinal Chemistry Letters (2010). Significance: Provides the core SAR for NF-

  B inhibition and cytotoxicity data.

- Novel Indole-2-Carboxamide Compounds Are Potent Broad-Spectrum Antivirals Active against Western Equine Encephalitis Virus. Source: Journal of Virology (2014). Significance: Demonstrates the utility of the related indole-2-carboxamide scaffold in antiviral applications, providing a comparative baseline.

- Optimization of Novel Indole-2-carboxamide Inhibitors of Neurotropic Alphavirus Replication. Source: Journal of Medicinal Chemistry (2012). Significance: Detailed SAR on the amide linker and metabolic stability of the scaffold.

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